

# PFTeDA regulatory limits different agencies worldwide

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

Cat. No.: S773466

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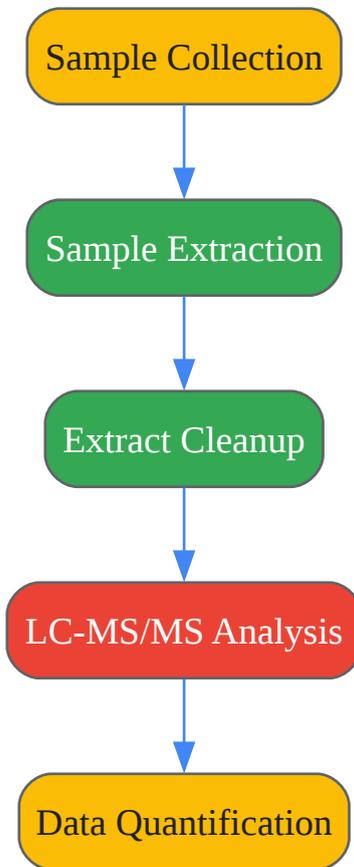
## PFTeDA Limits & Reported Concentrations

Source / Jurisdiction	Medium	Concentration	Type of Value
Hawaii Department of Health (US) [1]	Drinking Water	260 ppt (or 0.26 µg/L)	Guidance Level
Minnesota (US) [2]	Groundwater	2,000 ppt	Advisory Level
Boone et al. Study [3]	Drinking Water (US Plants)	0.13 ng/L (Minimum Reporting Level)	Detected Concentration
Taiwan Children's Serum [3]	Human Blood Serum	27.4 - 30.7 ng/mL	Detected Concentration (Biomonitoring)

## Experimental Protocols for PFAS Analysis

While a specific protocol for PFTeDA alone is not detailed, the most relevant and authoritative method for environmental sampling is **EPA Method 1633**. This method is used for detecting a wide range of PFAS, including PFTeDA, in various matrices like water, soil, and tissue [4].

The core workflow of this method can be summarized as follows:



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#### Key Steps in EPA Method 1633 Workflow:

- **Sample Collection:** Environmental samples (water, soil, etc.) are collected using specific protocols to avoid contamination [4].
- **Sample Extraction:** The analytical portion (e.g., 5g of solid sample) undergoes extraction. **EPA Method 1633** typically uses a methanol-based solvent in combination with an alkaline solution for solid samples. A key difference between methods is the use of **Solid Phase Extraction (SPE)** for concentration and cleanup in the official EPA method versus alternative in-house methods that may use techniques like drying under nitrogen and reconstitution [4].
- **Extract Cleanup:** The extract is purified to remove interfering compounds that could affect the analysis. This often involves using carbon-based cleanup agents like **ENVI-Carb** [4].
- **LC-MS/MS Analysis:** The cleaned extract is analyzed using **Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS)**. This technique separates the various PFAS compounds (like PFTeDA) and identifies them based on their unique mass-to-charge ratio, providing high sensitivity and specificity [4].

- **Data Quantification:** The detected levels of PFTeDA and other PFAS are quantified by comparing the instrument's signal to a calibration curve created from known standard concentrations [4].

## Regulatory Context for PFAS

The scarcity of PFTeDA-specific limits reflects the current broader regulatory landscape for PFAS.

- **Focus on Common PFAS:** Most regulatory action to date has focused on more prevalent and well-studied PFAS like **PFOA and PFOS**. The U.S. EPA has set enforceable Maximum Contaminant Levels (MCLs) of 4 parts per trillion (ppt) for these two compounds in drinking water [1] [5].
- **Group-Based Approaches:** Some jurisdictions are moving towards regulating PFAS as a class or setting group-based limits. For example, Canada has proposed an objective of 30 ng/L for the sum of 25 specified PFAS in drinking water, which may include PFTeDA [6].
- **Scientific Basis for Regulation:** The IARC has classified PFOA as "carcinogenic to humans" and PFOS as "possibly carcinogenic to humans," which drives regulatory focus on these compounds [6]. While similar toxicity data for PFTeDA is still emerging, studies indicate it can induce oxidative stress and affect mitochondrial function in zebrafish, providing a scientific basis for future risk assessment [3].

## Research Recommendations

To build upon this information in your research:

- **Consult State Agencies:** Given the limited federal-level data, check the environmental or health departments of states with known PFAS issues (e.g., Michigan, New York, California) for the most recent and potentially unpublished guidelines.
- **Monitor International Bodies:** Keep track of updates from the **European Chemicals Agency (ECHA)** and national bodies in the EU, as they are considering broad restrictions on PFAS as a class [7] [8].
- **Focus on Analytical Methods:** For your experimental work, using **EPA Method 1633** as a benchmark will ensure your data is comparable with regulatory and academic studies.

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**Address:** Ontario, CA 91761, United States

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